

Astrophloxine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Astrophloxine*

Cat. No.: *B7800403*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety and handling information for **Astrophloxine** (CAS RN: 14696-39-0). It is intended for use by qualified professionals in research and development. Direct, quantitative toxicological data for **Astrophloxine** is limited. Therefore, this guide incorporates safety data from closely related indocyanine dyes to provide a thorough understanding of handling precautions. All procedures should be conducted in accordance with institutional and national safety regulations.

Chemical and Physical Properties

Astrophloxine, also known by its synonym 1,1'-Diethyl-3,3,3',3'-tetramethylindocarbocyanine Iodide, is a fluorescent dye. Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C27H33IN2	
Molecular Weight	512.48 g/mol	
Appearance	Red to Dark red to Dark purple powder to crystal	
Purity	>98.0% (HPLC)	
CAS Number	14696-39-0	
Condition to Avoid	Light Sensitive	[1]

Hazard Identification and Toxicological Data

While a comprehensive Safety Data Sheet (SDS) with specific quantitative toxicological data for **Astrophloxine** is not readily available, information from related carbocyanine dyes indicates potential hazards. The primary hazards are associated with skin and eye irritation.

Hazard	Classification	Precautionary Statement	Source
Skin Irritation	Category 2	Causes skin irritation.	[2]
Eye Irritation	Category 2	Causes serious eye irritation.	[2]
Acute Toxicity (Oral)	Warning	Harmful if swallowed.	[3]
Acute Toxicity (Dermal)	Warning	Harmful in contact with skin.	[3]

Quantitative Toxicological Data:

Specific LD50 and LC50 values for **Astrophloxine** are not available in the public domain. For a related compound, 3,3'-Diethylthiatricarbocyanine iodide, the following has been reported:

Test	Species	Route	Value	Source
LD50	Mouse	Intraperitoneal	0.1 mg/kg	[3]

Note: This data is for a structurally related compound and should be used for guidance only. The toxicological properties of **Astrophloxine** have not been fully investigated.

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the integrity of **Astrophloxine**.

Personal Protective Equipment (PPE):

PPE	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.

Handling:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.

- Wash hands thoroughly after handling.

Storage:

- Keep container tightly closed.
- Store in a dry, cool, and well-ventilated place.
- Due to its light sensitivity, protect from light.[\[1\]](#)

Experimental Protocols

Astrophloxine's fluorescent properties make it suitable for various applications in biological research, such as fluorescence microscopy and flow cytometry. Below are generalized protocols that can be adapted for use with **Astrophloxine**.

Protocol: Intracellular Staining for Flow Cytometry

This protocol provides a general framework for staining intracellular antigens. Optimization will be required for specific cell types and experimental conditions.

- Cell Preparation: Prepare single-cell suspension from culture or tissue.
- Surface Staining (Optional): If staining surface markers, perform this step before fixation.
- Fixation:
 - Resuspend cells in 100 μ L of IC Fixation Buffer.
 - Incubate for 20-60 minutes at room temperature, protected from light.
- Permeabilization:
 - Add 2 mL of 1X Permeabilization Buffer and centrifuge at 400-600 x g for 5 minutes.
 - Discard the supernatant and repeat the wash.
 - Resuspend the cell pellet in 100 μ L of 1X Permeabilization Buffer.

- Intracellular Staining:
 - Add the appropriate concentration of **Astrophloxine** (or antibody conjugate).
 - Incubate for 30-60 minutes at room temperature, protected from light.
- Wash and Resuspend:
 - Add 2 mL of 1X Permeabilization Buffer and centrifuge.
 - Resuspend cells in an appropriate buffer for flow cytometric analysis.

Protocol: Cellular Staining for Fluorescence Microscopy

This protocol outlines a general procedure for staining cells for visualization by fluorescence microscopy.

- Cell Seeding: Seed cells on a suitable substrate (e.g., coverslips, chamber slides) and culture until the desired confluency.
- Fixation:
 - Aspirate culture medium and wash with PBS.
 - Add a suitable fixative (e.g., 4% paraformaldehyde in PBS) and incubate for 10-20 minutes at room temperature.
 - Wash three times with PBS.
- Permeabilization (for intracellular targets):
 - Incubate with a permeabilization buffer (e.g., 0.1-0.5% Triton X-100 in PBS) for 10-15 minutes.
 - Wash three times with PBS.
- Staining:
 - Dilute **Astrophloxine** to the desired working concentration in a suitable buffer (e.g., PBS).

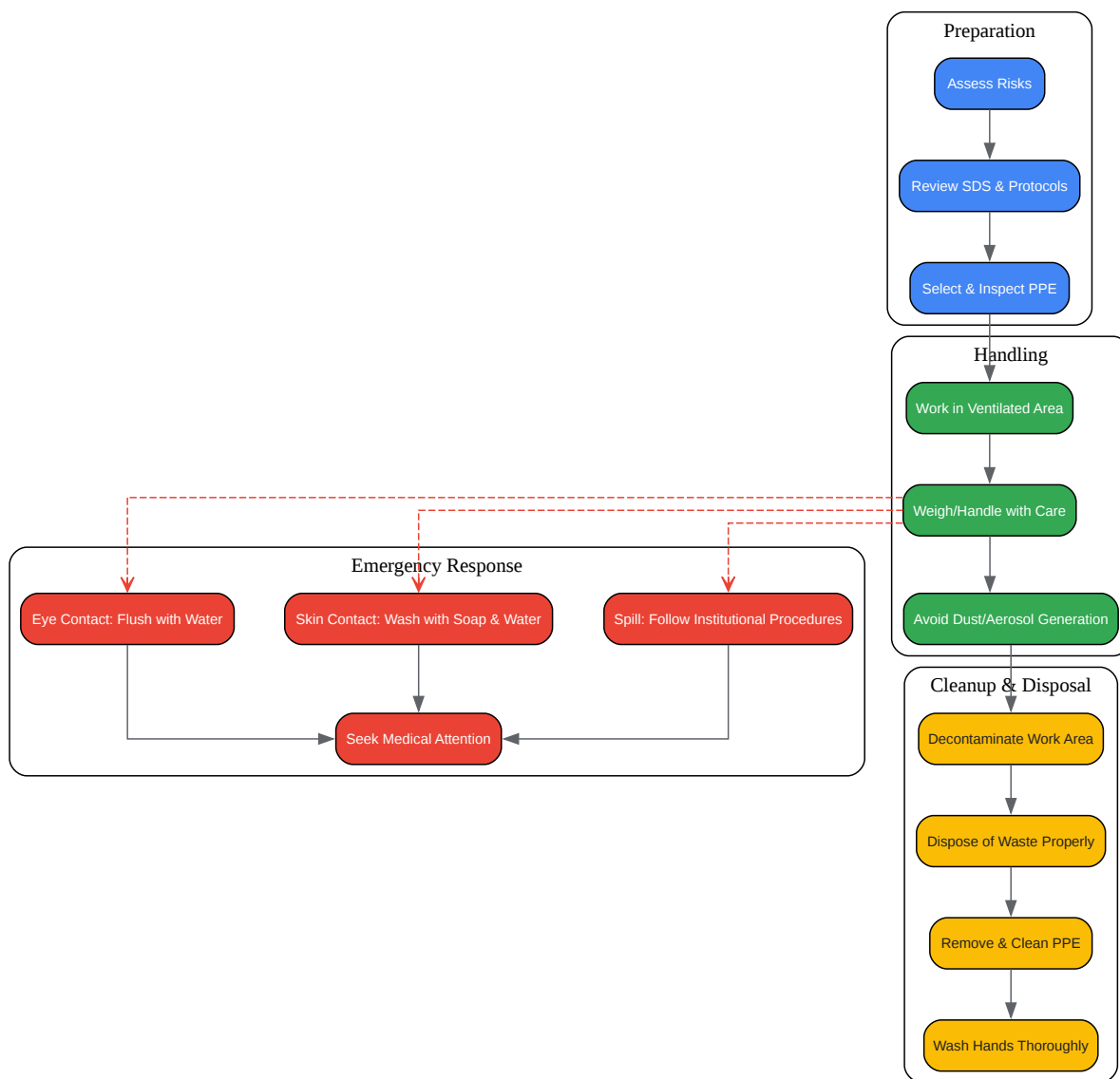
- Incubate with the cells for a predetermined time (e.g., 30-60 minutes) at room temperature, protected from light.
- Washing:
 - Aspirate the staining solution and wash three to five times with PBS.
- Mounting and Imaging:
 - Mount the coverslip with an appropriate mounting medium.
 - Image using a fluorescence microscope with suitable filter sets for **Astrophloxine's** excitation and emission spectra.

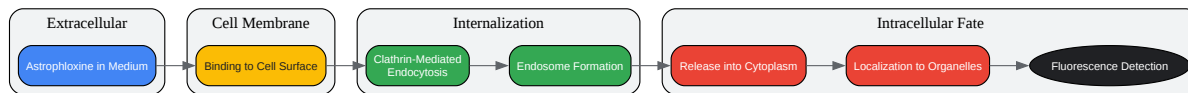
Biological Activity and Potential Mechanism

Research on the cellular uptake of a related indocyanine dye, Indocyanine Green (ICG), suggests that its accumulation in tumor cells is linked to the high endocytic rate of cancer cells and may involve clathrin-mediated endocytosis.[4][5] The uptake of ICG has been shown to be dependent on concentration and incubation time.[5] It is plausible that **Astrophloxine**, as a similar indocyanine dye, may follow a comparable mechanism of cellular uptake.

Visualizations

Diagram: General Laboratory Safety Workflow for Handling **Astrophloxine**





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